

Personal protective equipment for handling Sheng Gelieting

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Compound of Interest

Compound Name: Sheng Gelieting

Cat. No.: B12399904

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Essential Safety and Handling Guide for Sheng Gelieting

This document provides immediate, essential safety and logistical information for handling **Sheng Gelieting** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

Sheng Gelieting (CAS No. 1152810-23-5) is a chemical compound with the molecular formula C₁₇H₁₆F₆N₄O.^{[1][2]} Safety data sheets (SDS) from different suppliers present conflicting hazard classifications. To ensure the highest degree of safety, it is prudent to adhere to the more stringent classification, which identifies **Sheng Gelieting** as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1]

Hazard Classification (GHS)	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Sheng Gelieting** to minimize exposure and ensure personal safety.[\[1\]](#)[\[2\]](#)

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side-shields.
Hand Protection	Protective Gloves	Chemically resistant gloves.
Body Protection	Impervious Clothing	Lab coat or other protective clothing.
Respiratory Protection	Respirator	A suitable respirator should be used.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the stability of **Sheng Gelieting** and preventing accidental exposure.

Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably with exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Wash hands and skin thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)

- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

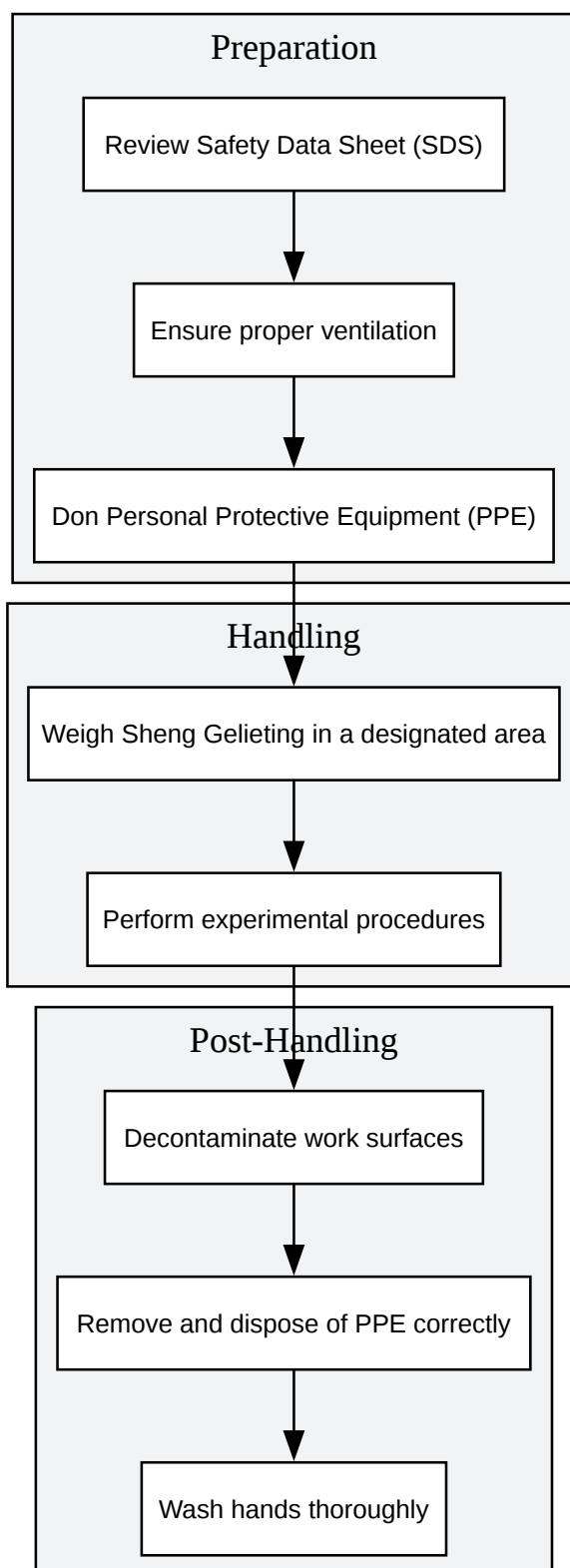
Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. [1] [2]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [1] [2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. [1] [2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1] [2]

Operational Workflow for Handling Sheng Gelieting

The following diagram outlines the standard procedure for safely handling **Sheng Gelieting** in a laboratory setting.

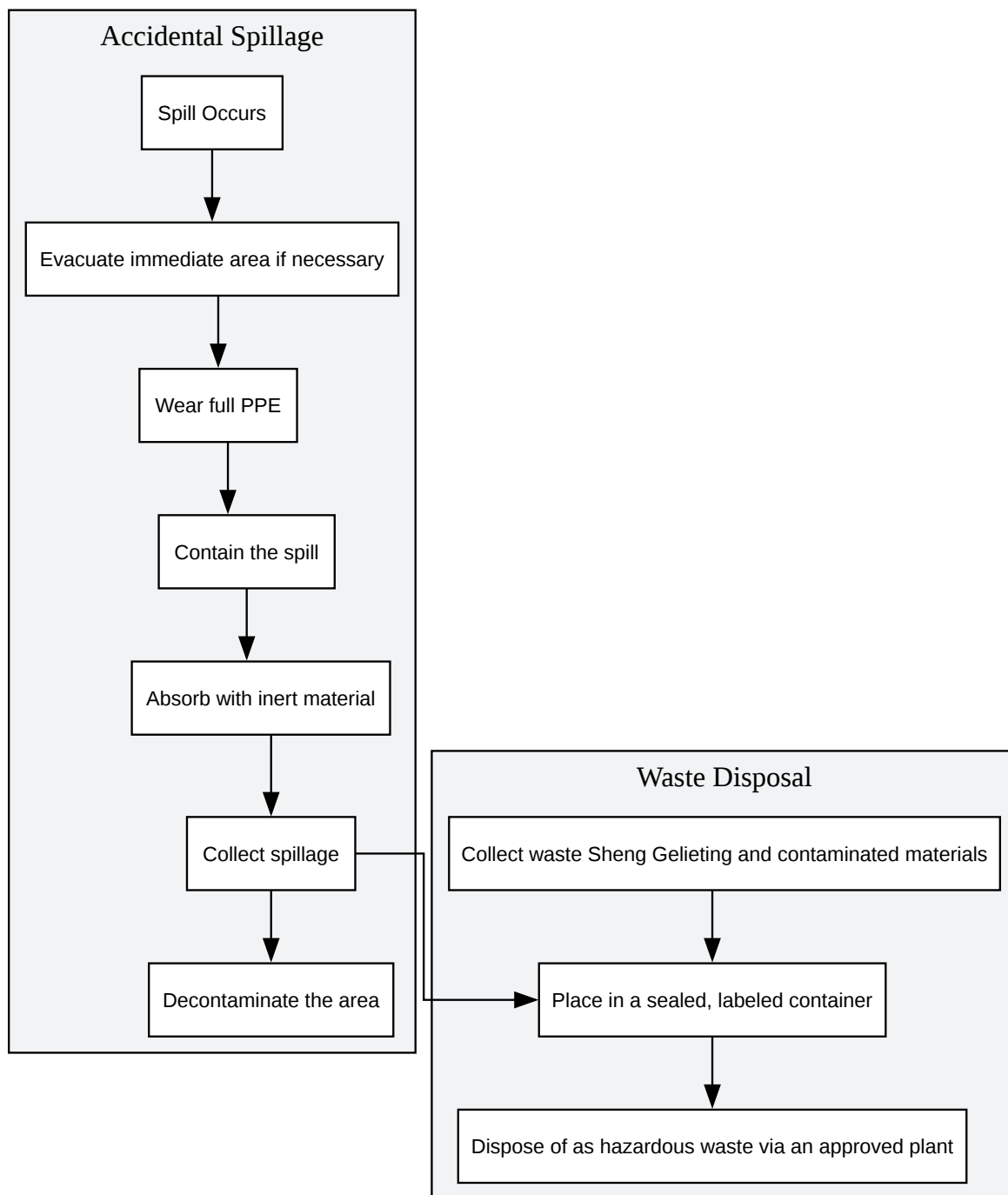


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Caption: Standard operational workflow for handling **Sheng Gelieting**.

Spillage and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to ensure environmental safety and regulatory compliance.



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Caption: Procedure for handling spills and disposal of **Sheng Gelieting**.

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References

- 1. Sheng Gelieting|1152810-23-5|MSDS [dcchemicals.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
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